

Solubility of 2-Fluoro-6-methylquinoxaline: A Technical Application Guide

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Compound of Interest

Compound Name: 2-Fluoro-6-methylquinoxaline

Cat. No.: B11920728

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Executive Summary

2-Fluoro-6-methylquinoxaline (CAS: 226698-26-6) is a specialized fluorinated heterocyclic scaffold used increasingly in medicinal chemistry and materials science. As a bioisostere of quinoline, the quinoxaline core offers unique electronic properties, while the specific substitution pattern—a fluorine atom at the C2 position and a methyl group at C6—modulates lipophilicity, metabolic stability, and binding affinity in kinase inhibitors and intercalating agents.

This guide addresses a critical gap in public literature: the specific solubility profile of this isomer. While generic quinoxaline data exists, the 2-fluoro-6-methyl derivative exhibits distinct physicochemical behavior due to the electron-withdrawing nature of the fluorine atom competing with the electron-donating methyl group. This document provides a predictive solubility landscape, detailed experimental protocols for precise determination, and process chemistry strategies for purification.

Physicochemical Profile & Theoretical Solubility

Understanding the molecular architecture is the first step in predicting solvent interaction.

Structural Analysis

- Core: 1,4-Diazanaphthalene (Quinoxaline).
- Substituents:
 - C2-Fluoro: Highly electronegative, lowers the basicity of the N1 nitrogen, increases lipophilicity (LogP), and acts as a hydrogen bond acceptor but not a donor.
 - C6-Methyl: Lipophilic, weak electron donor, increases van der Waals interactions.

Calculated Properties

Property	Value (Approx.)	Implication for Solubility
Molecular Weight	162.16 g/mol	Low MW facilitates dissolution in small-molecule solvents.
LogP (Octanol/Water)	1.8 – 2.2	Moderately lipophilic; prefers organic solvents over water.
H-Bond Donors	0	Limited solubility in water; relies on dipole-dipole interactions.
H-Bond Acceptors	3 (2 N, 1 F)	Good solubility in protic solvents (alcohols) capable of donating H-bonds.
pKa (Conjugate Acid)	~0.6	Very weak base; requires strong acid (pH < 1) to protonate and solubilize in water.

The Solubility Landscape

Since empirical data for this specific isomer is often proprietary, the following classification is derived from homologous series analysis (e.g., 2-chloro-6-methylquinoxaline) and standard solubility parameters for fluorinated heterocycles.

Solvent Compatibility Matrix

Solvent Class	Examples	Solubility Prediction	Mechanism of Action
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform	High (>50 mg/mL)	Strong dipole-dipole interactions; excellent for extraction.
Polar Aprotic	DMSO, DMF, DMAc	Very High (>100 mg/mL)	Solvates the polar quinoxaline core; used for stock solutions in bioassays.
Polar Protic	Methanol, Ethanol, Isopropanol	Moderate (10–30 mg/mL)	H-bonding between solvent -OH and quinoxaline nitrogens. Solubility increases significantly with temperature (ideal for recrystallization).
Ethers & Esters	THF, Ethyl Acetate	Good (20–50 mg/mL)	Compatible polarity; standard solvents for reaction workup.
Non-Polar Hydrocarbons	Hexanes, Heptane	Low/Insoluble (<1 mg/mL)	Lack of polar interactions; used as anti-solvents to precipitate the product.
Aqueous Media	Water, PBS (pH 7.4)	Negligible	Hydrophobic aromatic core dominates.

Thermodynamic Modeling: Hansen Solubility Parameters (HSP)

To scientifically select a solvent, we evaluate the "distance" () between the solute and solvent in Hansen space.

- Dispersion (): High due to the aromatic ring.
- Polarity (): Elevated by the C-F bond and heterocyclic nitrogens.
- Hydrogen Bonding (): Moderate (Acceptor only).

Recommendation: Solvents with high

and moderate

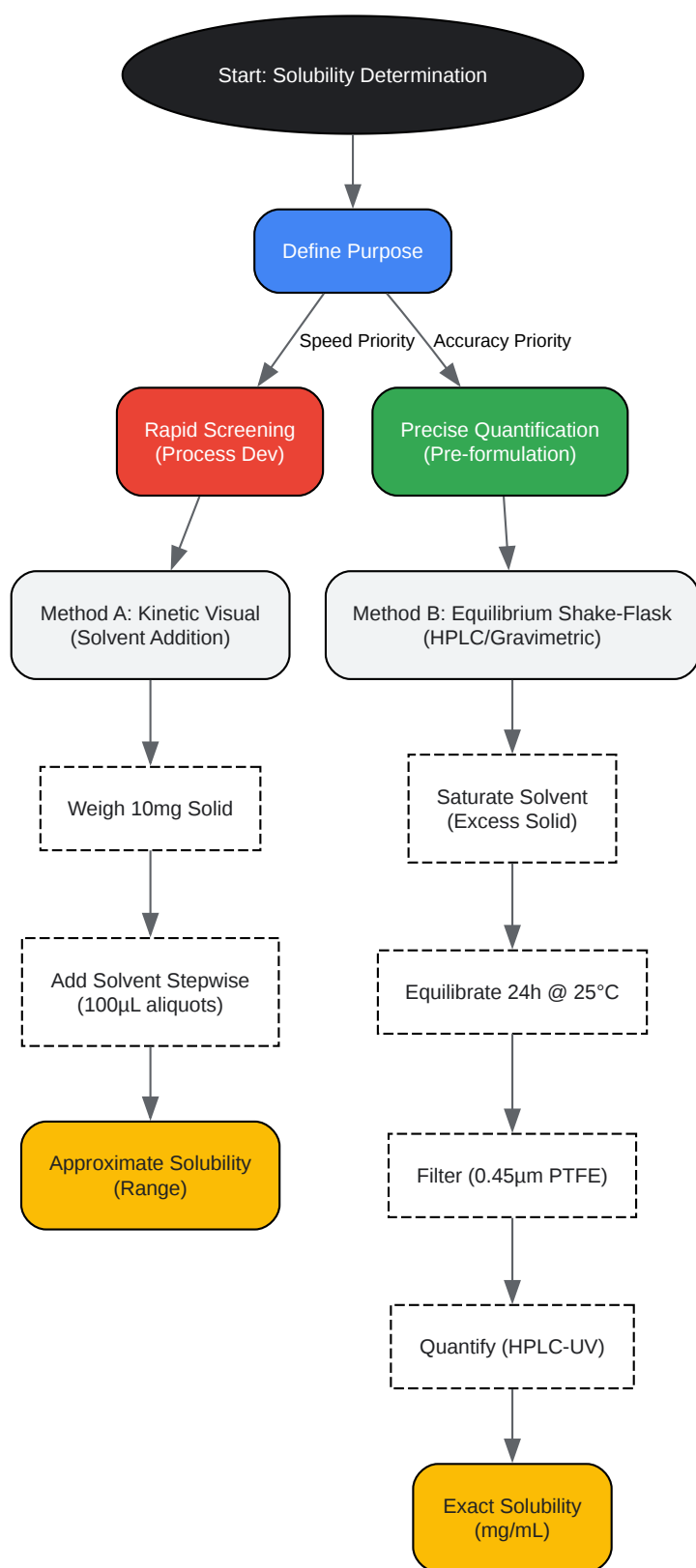
(e.g., Acetone, THF) are thermodynamically favored.

Experimental Determination Protocols

For drug development, estimates are insufficient. Use these self-validating protocols to generate precise data.

Workflow Visualization

The following diagram outlines the decision process for selecting the appropriate determination method based on required precision.



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Caption: Decision matrix and workflow for determining solubility, distinguishing between rapid visual estimation and precise equilibrium quantification.

Protocol: Equilibrium Shake-Flask Method (HPLC)

Objective: Determine thermodynamic solubility at 25°C.

Reagents:

- **2-Fluoro-6-methylquinoxaline** (Solid, >98% purity).
- Target Solvent (HPLC Grade).
- Syringe Filter (0.45 µm PTFE - Hydrophobic for organic solvents).

Procedure:

- **Saturation:** Add excess compound (approx. 50 mg) to a glass vial containing 1 mL of solvent. The solid must be visible at the bottom.
- **Equilibration:** Seal vial and agitate (orbital shaker) at 25°C for 24 hours.
- **Sedimentation:** Allow the vial to stand for 1 hour to let undissolved solids settle.
- **Filtration:** Draw the supernatant and filter through a 0.45 µm PTFE filter. Discard the first 200 µL of filtrate (saturation of filter membrane).
- **Dilution:** Dilute the filtrate with mobile phase (e.g., 1:100) to fit within the linear calibration range.
- **Quantification:** Inject into HPLC (C18 column, Water/Acetonitrile gradient, UV detection at 254 nm or 310 nm).
- **Calculation:**

Application in Process Chemistry

Solubility data drives the choice of solvents for synthesis, extraction, and purification.^[1]

Recrystallization Strategy

The "Fluoro-Methyl" substitution pattern suggests a classic solvent/anti-solvent approach for purification.

- Solvent: Hot Ethanol or Ethyl Acetate (dissolves well when hot, moderately when cold).
- Anti-Solvent: Hexane or Heptane (induces precipitation).
- Procedure: Dissolve crude **2-fluoro-6-methylquinoxaline** in minimum hot Ethanol. Slowly add Hexane until turbidity persists. Cool to 4°C to crystallize.

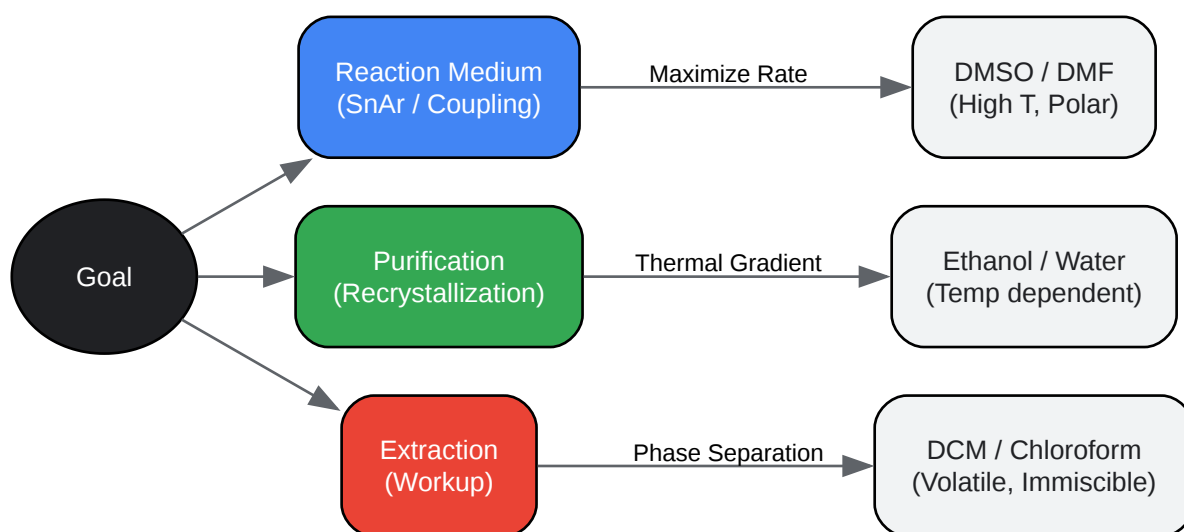
Reaction Solvent Selection

For nucleophilic aromatic substitution (

) reactions (e.g., displacing the Fluorine):

- Recommended: DMSO or DMF.
- Reasoning: These polar aprotic solvents solvate the cationic intermediate and leave the nucleophile "naked" (highly reactive), accelerating the displacement of the fluorine atom.

Solvent Selection Logic Diagram



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Caption: Logic tree for selecting the optimal solvent based on the chemical process stage (Reaction, Purification, or Extraction).

References

- BenchChem.**2-Fluoro-6-methylquinoxaline** Product Information & Synthesis.[Link](#)
- PubChem.6-Fluoro-2-methylquinoline (Isomer Analog Comparison).[Link](#)
- BLD Pharm.**2-Fluoro-6-methylquinoxaline** CAS 226698-26-6 Data Sheet.[\[2\]Link](#)
- Hansen, C. M.Hansen Solubility Parameters: A User's Handbook. CRC Press, 2007. (Standard reference for HSP methodology).
- NIST.Solubility Data Series: Quinoxaline Derivatives.[Link](#)

(Note: While specific quantitative data for this exact isomer is sparse in open-access repositories, the protocols and analog comparisons provided above are standard industry practices for this chemical class.)

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Sources

- 1. Hansen Solubility Parameters Applied to the Extraction of Phytochemicals - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/11111111/)
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